

Hadean Mantle Differentiation: A Technical Guide to the ^{142}Nd Isotope Evidence

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This technical guide provides an in-depth examination of the pivotal role the short-lived ^{146}Sm - ^{142}Nd isotope system plays in understanding the earliest differentiation of Earth's mantle during the Hadean eon. Variations in the $^{142}\text{Nd}/^{144}\text{Nd}$ ratio in ancient rocks offer a unique window into global silicate differentiation events that occurred within the first few hundred million years of Earth's history. The data presented herein, derived from high-precision mass spectrometry, constrains the timing and scale of the formation of chemically distinct reservoirs in the primitive mantle, a fundamental aspect of planetary evolution.

The ^{146}Sm - ^{142}Nd Isotope System: A Primer

The ^{142}Nd isotope is the decay product of the now-extinct radionuclide ^{146}Sm , which has a half-life of 103 million years.[1] Due to its short half-life, ^{146}Sm was only present during the first ~500 million years of Solar System history.[2] Consequently, variations in the abundance of ^{142}Nd (typically expressed as $\mu^{142}\text{Nd}$, the parts-per-million deviation from a modern terrestrial standard) in geological samples must be the result of chemical fractionation between the parent (Sm) and daughter (Nd) elements during this early period.[3]

During mantle melting, Samarium (Sm) and Neodymium (Nd) behave incompatibly, but Nd is slightly more incompatible than Sm. This leads to:

- **Enriched Reservoirs** (e.g., continental crust): These are characterized by a low Sm/Nd ratio. Over time, these reservoirs will develop a deficit in ^{142}Nd relative to the primitive mantle.

- Depleted Reservoirs (e.g., residual mantle after melt extraction): These are left with a high Sm/Nd ratio and will evolve to have an excess of ^{142}Nd .

The discovery of ^{142}Nd anomalies in Eoarchean rocks provided the first direct evidence that this differentiation process occurred during the Hadean, within the lifetime of ^{146}Sm .^{[4][5]}

Quantitative Data Presentation: ^{142}Nd Anomalies in Archean Rocks

High-precision measurements have revealed significant ^{142}Nd isotopic heterogeneity in Archean mantle-derived rocks. These variations, which contrast with the homogeneous nature of the modern mantle, preserve the signature of Hadean differentiation events.^{[5][6]} The data from key Archean terranes are summarized below.

| Archean Terrane / Rock Type | Age (Ga) | $\mu^{142}\text{Nd}$ Anomaly (ppm) | Key Findings & Interpretations | Reference(s) |
|---|------------|--|--|--------------|
| Isua Supracrustal Belt, Greenland | ~3.8 - 3.7 | +8 to +20 | Evidence for an early-formed, long-lived depleted mantle reservoir with a high Sm/Nd ratio. | [1][4][7] |
| Isua Supracrustal Belt, Greenland | ~3.8 | -13.3 to +5.4 | Suggests the presence of both enriched and depleted Hadean reservoirs and their subsequent mixing. | [8] |
| Nuvvuagittuq Greenstone Belt, Canada | >3.8 | -7 to -15 | Interpreted as evidence for a complementary Hadean enriched reservoir (low Sm/Nd). | [7] |
| São José do Campestre Massif, Brazil | ~3.4 | Down to -14.1 | Provides clear evidence for the existence of a Hadean enriched mantle source. | [3][9] |
| Acasta Gneiss Complex, Canada | ~4.0 | Positive anomalies | Confirms the presence of early depleted mantle sources. | [4] |
| Barberton Greenstone Belt, South Africa | ~3.5 | Positive anomalies | Extends the evidence for Hadean depleted | [4] |

| | | | |
|---------------------------|------|------------|---|
| | | | mantle to other cratons. |
| Ameralik Dykes, Greenland | ~3.4 | +4.9 ± 0.7 | Shows the survival of the Hadean depleted mantle signature for at least ~1 billion years. [5][10] |

Note: $\mu^{142}\text{Nd}$ represents the parts-per-million deviation of the $^{142}\text{Nd}/^{144}\text{Nd}$ ratio from a terrestrial standard.

Experimental Protocols for High-Precision ^{142}Nd Analysis

Achieving the high precision required to resolve subtle ^{142}Nd anomalies (on the order of a few parts-per-million) necessitates meticulous analytical procedures.[11] The generalized workflow involves sample digestion, multi-stage chromatographic separation, and analysis by mass spectrometry.

Sample Preparation and Digestion

- **Sample Selection:** Whole-rock samples are carefully selected to minimize the effects of metamorphism and alteration, which could disturb the Sm-Nd isotope system.[4][12]
- **Pulverization:** Samples are crushed into a fine, homogeneous powder using agate or ceramic mills to avoid contamination.
- **Acid Digestion:** A precise amount of the rock powder (typically 100-200 mg) is dissolved in a mixture of concentrated hydrofluoric (HF) and nitric (HNO_3) acids at high temperature and pressure in a sealed Teflon vessel. This process ensures the complete breakdown of silicate minerals.

Chromatographic Separation of Nd

The critical step is the chemical separation of Nd from the rock matrix and, crucially, from other elements that could cause isobaric interferences (e.g., Ce and Sm) during mass spectrometry. [11] A multi-stage ion-exchange chromatography protocol is typically employed.

- **Primary Column:** The dissolved sample is loaded onto a cation-exchange column (e.g., Dowex AG50W-X8 resin). A series of acid washes (e.g., HCl, HNO₃) are used to elute major elements, separating the Rare Earth Elements (REEs) as a group.
- **Secondary Separation (α -HIBA Method):** The REE fraction is further purified using a second cation-exchange column with α -hydroxyisobutyric acid (α -HIBA) as the eluent. [11] This step is highly effective at separating individual REEs from each other due to small differences in their ionic radii. Precise control of the α -HIBA concentration and pH is critical for achieving a clean Nd cut, free from Sm and Ce.
- **Yield and Purity:** The goal is to achieve a quantitative yield of Nd while ensuring the complete removal of interfering elements. The purity of the final Nd solution is paramount for high-precision analysis. [11]

Mass Spectrometry

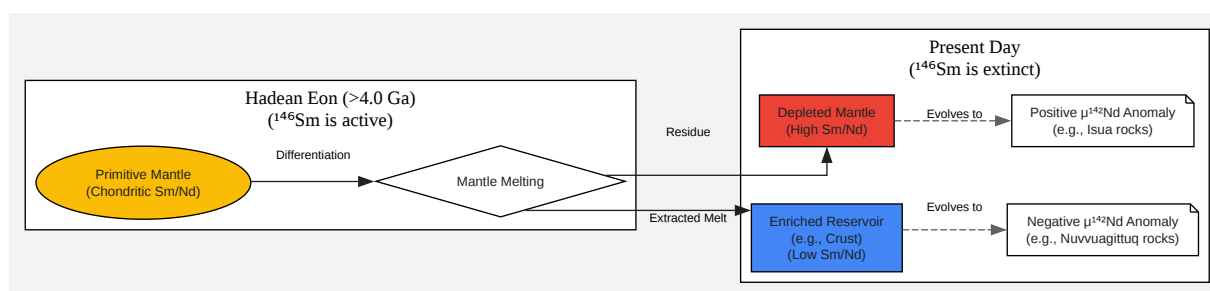
The isotopic composition of the purified Nd is measured using either Thermal Ionization Mass Spectrometry (TIMS) or Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS). [4][5]

- **Instrumentation:** Both TIMS and MC-ICP-MS are capable of the high-precision measurements required. TIMS has historically provided slightly better precision for Nd isotopes. [5]
- **Measurement:** The purified Nd sample is loaded onto a metal filament (for TIMS) or introduced as an aerosol into plasma (for MC-ICP-MS). [11] The instrument measures the ion beams of different Nd isotopes simultaneously. The ¹⁴²Nd/¹⁴⁴Nd ratio is measured, and ¹⁴⁴Nd is used as a stable reference isotope to correct for instrumental mass fractionation.
- **Data Correction and Reporting:** The raw ratios are corrected for mass fractionation, and the final ¹⁴²Nd/¹⁴⁴Nd ratio is reported as the $\mu^{142}\text{Nd}$ value, representing the parts-per-million deviation from a standard reference material (e.g., JNdi-1). [5] External reproducibility is

typically monitored by repeated measurements of standards and is often better than ± 5 ppm (2σ).^{[5][11]}

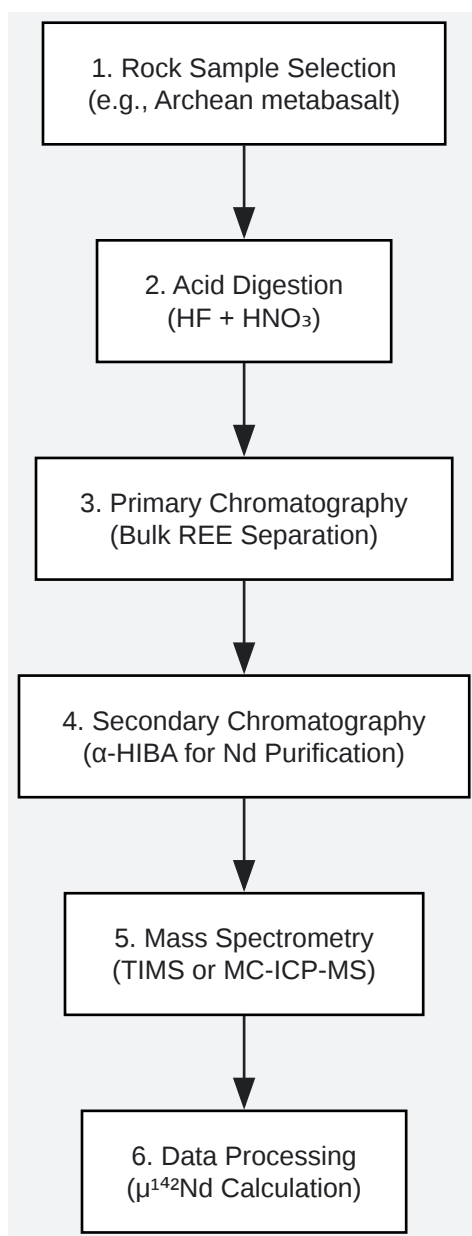
Mandatory Visualizations

The following diagrams illustrate the core concepts and workflows central to the ^{142}Nd evidence for Hadean mantle differentiation.



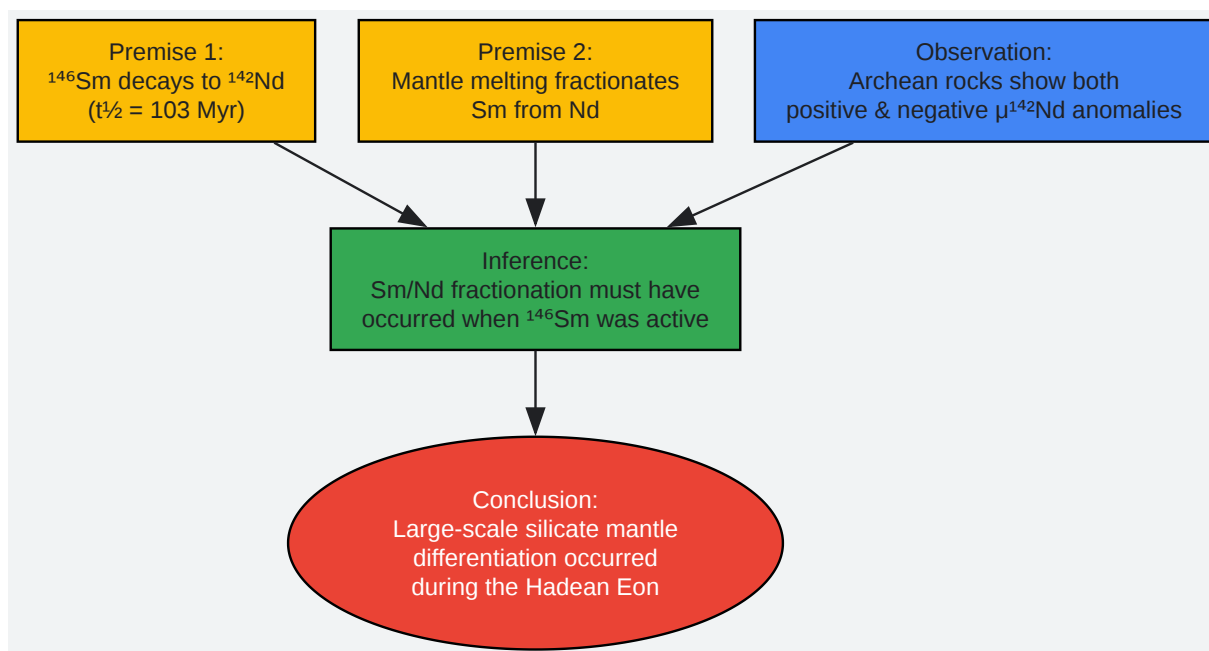
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Caption: Formation of ^{142}Nd anomalies from Hadean mantle differentiation.



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Caption: Experimental workflow for high-precision ^{142}Nd isotope analysis.



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Caption: Logical framework for interpreting ^{142}Nd evidence.

Conclusion

The study of ^{142}Nd anomalies in the Earth's oldest rocks provides compelling, quantitative evidence for mantle differentiation within the first few hundred million years of our planet's formation.[5][13] The existence of both positive and negative anomalies confirms the creation of complementary depleted and enriched reservoirs during the Hadean.[3][7] These early-formed chemical heterogeneities persisted for over a billion years, indicating that the Hadean and Archean mantle was not well-mixed.[1][10] The meticulous analytical techniques developed to achieve high-precision ^{142}Nd measurements continue to refine our understanding of the dynamic processes that shaped the early Earth.

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